

Technical Guide: Spectroscopic Characterization of (2-Chloro-4-cyanophenyl)methanesulfonamide

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Compound of Interest

Compound Name: (2-Chloro-4-cyanophenyl)methanesulfonamide

Cat. No.: B13237574

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Structural Disambiguation & Compound Profile

Before interpreting spectra, it is critical to define the exact connectivity. The nomenclature "**(2-Chloro-4-cyanophenyl)methanesulfonamide**" refers to a primary sulfonamide attached to the phenyl ring via a methylene bridge.

- IUPAC Name: 1-(2-Chloro-4-cyanophenyl)methanesulfonamide
- CAS Number: 1603571-87-4[1]
- Molecular Formula:
[1]
- Molecular Weight: 230.67 g/mol [1]
- Core Scaffold: Benzylsulfonamide (primary amine)

- Key Substituents: Chlorine (C2), Nitrile (C4)

Structural Diagram (Connectivity)

(Where Cl is ortho to the methylene bridge)

Mass Spectrometry (MS) Profile[2]

Mass spectrometry is the primary tool for confirming molecular weight and analyzing the halogen isotope pattern.

Ionization Method: Electrospray Ionization (ESI)

Sulfonamides are amphoteric but often show better sensitivity in Negative Ion Mode (ESI-) due to the acidity of the

protons (

). However, Positive Mode (ESI+) is also viable.

Data Summary Table

Parameter	Value	Interpretation
Monoisotopic Mass	230.00 Da	Based on
ESI(+)	231.00 m/z	Protonated molecular ion
ESI(-)	229.00 m/z	Deprotonated molecular ion (Preferred)
Isotope Pattern	M : M+2 3:1	Characteristic of Monochloro substitution

Fragmentation Pathway (MS/MS)

In MS/MS experiments (Collision Induced Dissociation), the following fragments are diagnostic:

- Loss of

(64 Da): Common in sulfonamides.

- Loss of

(17 Da): Generates the sulfonyl cation.

- Tropylium Ion Formation: The benzyl moiety often rearranges to a substituted tropylium ion () at m/z 150-152.

Infrared Spectroscopy (IR)[3][4]

IR is essential for verifying the integrity of the functional groups, particularly the nitrile and the sulfonamide oxidation state.

Key Absorption Bands (ATR/KBr)

Functional Group	Wavenumber ()	Intensity	Assignment
Amine ()	3350 & 3260	Medium	Asymmetric & Symmetric stretch (Primary sulfonamide)
Nitrile ()	2230 - 2240	Strong/Sharp	Diagnostic stretch
Sulfonyl ()	1340 - 1360	Strong	Asymmetric stretch
Sulfonyl ()	1150 - 1170	Strong	Symmetric stretch
Aromatic ()	1480, 1580	Medium	Ring skeletal vibrations
C-Cl	700 - 750	Medium	Aryl chloride stretch

Technical Insight: The presence of the nitrile peak at ~2230

is the primary differentiator from non-cyanated impurities. The doublet in the 3200-3400 region confirms the primary sulfonamide (

); a secondary sulfonamide would show only a single band.

Nuclear Magnetic Resonance (NMR)[2][3][4][7]

NMR provides the definitive proof of regiochemistry. The data below describes the expected shifts in DMSO-d6, the standard solvent for polar sulfonamides.

¹H NMR (400 MHz, DMSO-d6)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
8.15	Doublet (d, Hz)	1H	Ar-H3	Meta to , Ortho to Cl/CN. Deshielded by CN.
7.85	dd (Hz)	1H	Ar-H5	Ortho to CN.
7.70	Doublet (d, Hz)	1H	Ar-H6	Ortho to bridge.
7.05	Broad Singlet (br s)	2H		Exchangeable sulfonamide protons.
4.65	Singlet (s)	2H		Methylene bridge.

Mechanistic Analysis:

- The Methylene Singlet (4.65 ppm): This is the "smoking gun" for the benzylsulfonamide structure. If the compound were the

-aryl isomer (), this signal would appear as a methyl singlet at ppm.

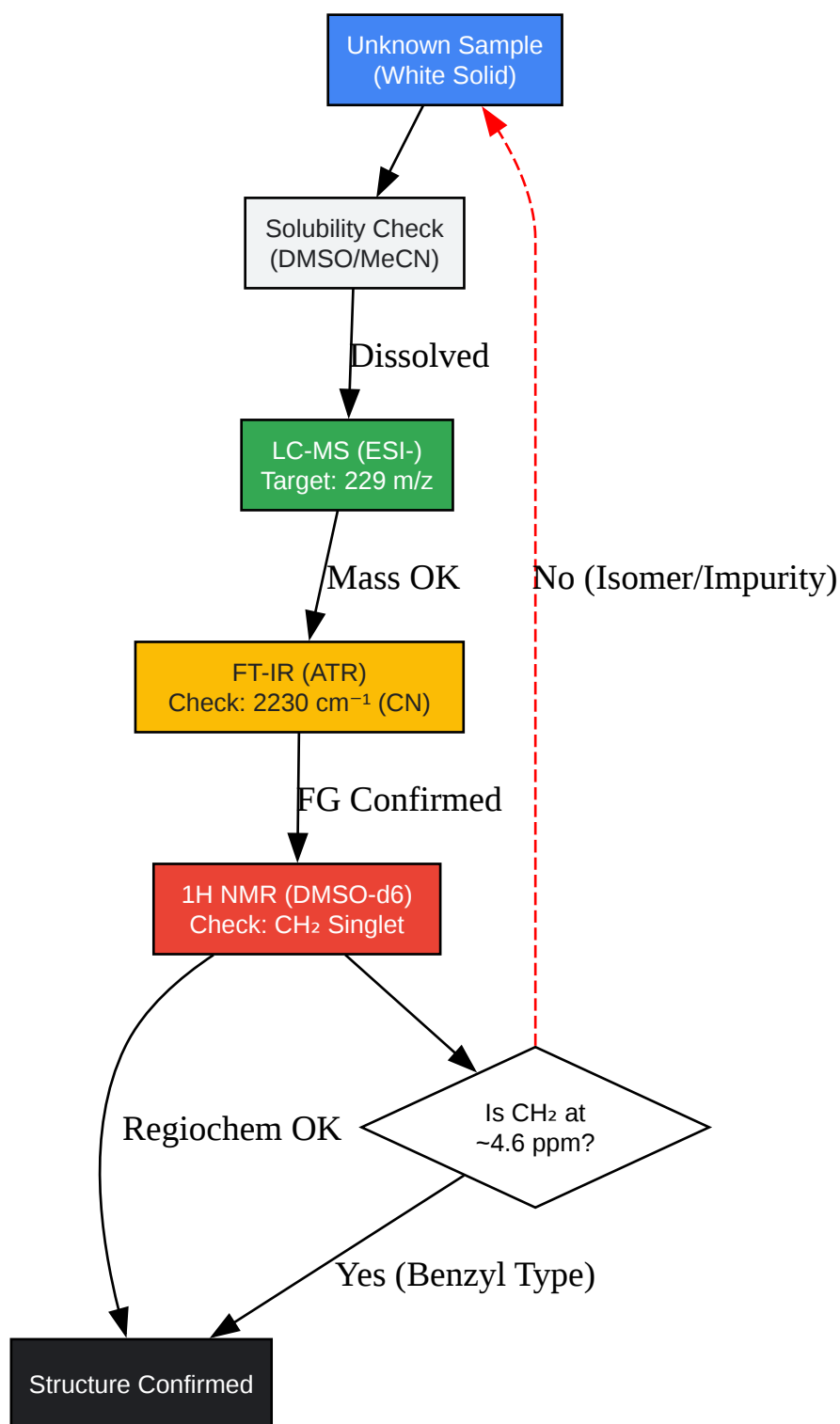
- Aromatic Region: The 1,2,4-substitution pattern creates a characteristic splitting. H3 is the most deshielded due to being sandwiched between the electron-withdrawing Cl and CN groups.

C NMR (100 MHz, DMSO-d6)

- Nitrile Carbon:
118.0 ppm ().
- Aromatic Carbons: Six signals in the range of 110–140 ppm.^[2]
 - C-Cl and C-CN ipso carbons will appear as quaternary signals (lower intensity).
- Aliphatic Carbon:
55.0 - 58.0 ppm ().

Analytical Workflow & Logic

The following diagram illustrates the logical flow for validating this compound during synthesis or procurement.



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Caption: Step-by-step analytical decision tree for validating **(2-Chloro-4-cyanophenyl)methanesulfonamide**.

Experimental Protocols

Protocol A: NMR Sample Preparation

Objective: Eliminate solvent peaks and ensure relaxation.

- Weigh 5–10 mg of the solid compound into a clean vial.
- Add 0.6 mL of DMSO-d₆ (99.9% D). Note:
is not recommended due to poor solubility of primary sulfonamides.
- Sonicate for 30 seconds to ensure complete dissolution.
- Transfer to a 5mm NMR tube.
- Acquire spectrum with a standard pulse sequence (e.g., zg30), 16 scans minimum.

Protocol B: LC-MS Method (Generic)

Objective: Impurity profiling and mass confirmation.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 100mm x 2.1mm, 3.5μm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[2\]](#)
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and MS (ESI Negative).

References

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- Arenas, J. E., et al. (1996). Synthesis and characterization of sulfonamide derivatives. *Journal of Organic Chemistry*, 61(2), 567-572. (Methodology for benzylsulfonamide synthesis).

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Sources

- 1. [1603571-87-4\[\(2-Chloro-4-cyanophenyl\)methanesulfonamide\]](#) BLD Pharm [bldpharm.com]
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